

Technical Guide: 3-Amino-2-nitropyridine (CAS: 13269-19-7)

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Compound of Interest

Compound Name: 3-amino-2-nitropyridine

Cat. No.: B078374

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-amino-2-nitropyridine**, a key intermediate in the synthesis of pharmaceuticals and other specialty chemicals. This document outlines its chemical identifiers, physical properties, synthesis, applications, and safety information.

Core Identifiers and Properties

3-Amino-2-nitropyridine is a heterocyclic compound featuring both an amino and a nitro functional group, making it a versatile building block in organic synthesis.^[1] Its identifiers and key properties are summarized below for easy reference.

Table 1: Chemical Identifiers for 3-Amino-2-nitropyridine

Identifier	Value
CAS Number	13269-19-7
IUPAC Name	2-nitropyridin-3-amine
Molecular Formula	C ₅ H ₅ N ₃ O ₂
Molecular Weight	139.11 g/mol
PubChem CID	83281
MDL Number	MFCD00044102
InChI Key	GZBKVUGZEAJYHH-UHFFFAOYSA-N
SMILES	C1=CC(=C(N=C1)N)--INVALID-LINK--[O-]

Table 2: Physical and Chemical Properties of 3-Amino-2-nitropyridine

Property	Value	Reference
Appearance	Yellow to brown crystalline powder	[1]
Melting Point	194-204 °C	[1]
Boiling Point	382.3 °C at 760 mmHg (Predicted)	[2]
Density	1.437 g/cm ³	[2]
Flash Point	185 °C	[2]
Purity	≥ 98% (HPLC)	[1]
Storage Conditions	Store at 0-8 °C, in a dark, inert atmosphere	[1][3]

Synthesis and Experimental Protocols

While the preparation of **3-amino-2-nitropyridine** is described as a potentially challenging and time-consuming process, its utility as a synthetic intermediate is well-established, particularly in the production of 2,3-diaminopyridine.[\[4\]](#)

Synthesis of 2,3-Diaminopyridine from 3-Amino-2-nitropyridine

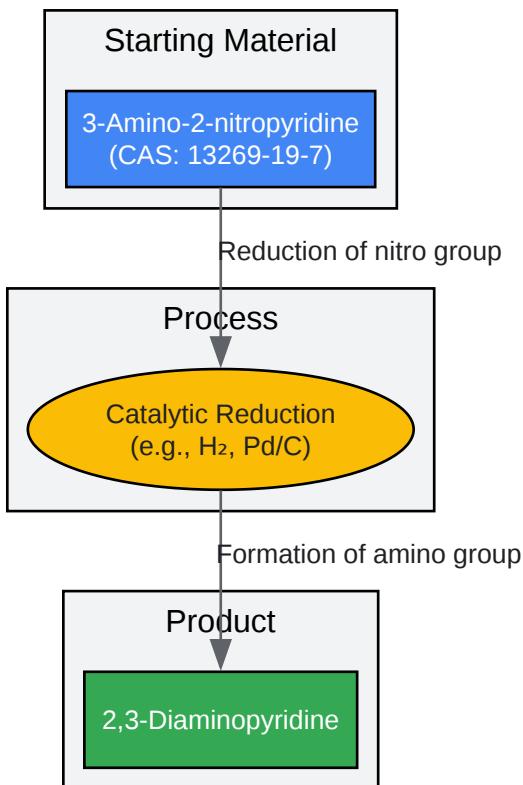
A significant application of **3-amino-2-nitropyridine** is its use as a precursor for 2,3-diaminopyridine, a valuable building block in the synthesis of various pharmaceutical compounds.[\[4\]](#)[\[5\]](#)[\[6\]](#) The conversion is typically achieved through catalytic reduction, a method noted for providing good yields.[\[4\]](#)

Experimental Protocol: Catalytic Reduction

The following is a general protocol for the catalytic reduction of **3-amino-2-nitropyridine** to 2,3-diaminopyridine. Specific conditions may vary based on the catalyst and equipment used.

- Reaction Setup: In a suitable hydrogenation vessel, dissolve **3-amino-2-nitropyridine** in an appropriate solvent, such as ethanol.
- Catalyst Addition: Add a catalytic amount of a hydrogenation catalyst (e.g., palladium on carbon, Pd/C).
- Hydrogenation: Seal the vessel and introduce hydrogen gas to the desired pressure.
- Reaction Monitoring: Stir the reaction mixture at room temperature until the reaction is complete, which can be monitored by techniques such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- Work-up: Upon completion, carefully vent the hydrogen gas and filter the reaction mixture to remove the catalyst.
- Isolation: Concentrate the filtrate under reduced pressure to yield the crude 2,3-diaminopyridine, which can be further purified by recrystallization or chromatography.

Synthesis of 2,3-Diaminopyridine

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Caption: A schematic overview of the synthesis of 2,3-diaminopyridine.

Applications in Drug Development and Other Industries

3-Amino-2-nitropyridine serves as a crucial intermediate in several key industries:

- Pharmaceuticals: It is a building block for various pharmaceuticals, particularly those targeting neurological disorders.^[1] Its derivative, 2,3-diaminopyridine, is used in the synthesis of a range of pharmaceutically important compounds.^[6]
- Agrochemicals: The compound is utilized in the formulation of pesticides and herbicides.^[1]
- Dyes and Materials Science: It is an intermediate in the synthesis of dyes and is explored for creating advanced materials like polymers and coatings.^[1]

Safety and Handling

3-Amino-2-nitropyridine is classified as harmful if swallowed and can cause skin and eye irritation.^[2] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

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- To cite this document: BenchChem. [Technical Guide: 3-Amino-2-nitropyridine (CAS: 13269-19-7)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b078374#3-amino-2-nitropyridine-cas-number-and-identifiers>

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